

# Technical Guide: Physical Properties of Iodobenzene-d5

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Compound of Interest		
Compound Name:	lodobenzene-d5	
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This in-depth technical guide provides a comprehensive overview of the core physical properties of **Iodobenzene-d5** (Perdeuterated Iodobenzene). This deuterated analog of iodobenzene is a critical tool in various research and development applications, including as a tracer, an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS, and in mechanistic studies of chemical reactions.[1][2] A thorough understanding of its physical characteristics is paramount for its effective application in experimental design and data interpretation.

## **Core Physical Properties**

The physical properties of **Iodobenzene-d5** are essential for its handling, storage, and use in various experimental setups. The following table summarizes the key quantitative data for this compound.



Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> D <sub>5</sub> I	[3]
Molecular Weight	209.04 g/mol	[1][4]
CAS Number	7379-67-1	
Appearance	Liquid	_
Color	Colorless to light pink	_
Density	1.830 ± 0.06 g/cm³ or 1.868 g/mL at 25 °C	
Melting Point	-29 °C	_
Boiling Point	188 °C	_
Refractive Index	n20/D 1.6161	_

# **Experimental Protocols**

The accurate determination of the physical properties of **lodobenzene-d5** relies on standardized experimental methodologies. Below are detailed protocols for key experiments.

## **Determination of Density**

The density of liquid **lodobenzene-d5** can be determined using a pycnometer.

- Cleaning and Calibration: Thoroughly clean and dry a pycnometer of known volume.
   Calibrate the pycnometer using deionized water at a controlled temperature (e.g., 25 °C).
- Sample Measurement: Fill the pycnometer with Iodobenzene-d5, ensuring no air bubbles are present.
- Equilibration and Weighing: Place the filled pycnometer in a constant temperature bath (25
  °C) to allow for thermal equilibrium. Once equilibrated, carefully wipe the outside of the
  pycnometer and weigh it on an analytical balance.



 Calculation: The density is calculated by dividing the mass of the lodobenzene-d5 by the known volume of the pycnometer.

## **Determination of Melting and Boiling Points**

Melting and boiling points are determined using standard laboratory techniques.

- Melting Point: The melting point of Iodobenzene-d5 can be determined using a capillary
  tube method with a melting point apparatus. A small sample is introduced into a capillary
  tube, which is then heated at a controlled rate. The temperature range over which the solid
  sample melts is recorded as the melting point.
- Boiling Point: The boiling point can be determined by simple distillation. The sample is
  heated in a distillation flask, and the temperature at which the vapor pressure of the liquid
  equals the atmospheric pressure is recorded as the boiling point. For more precise
  measurements, a Sivolobov apparatus can be used.

### **Determination of Refractive Index**

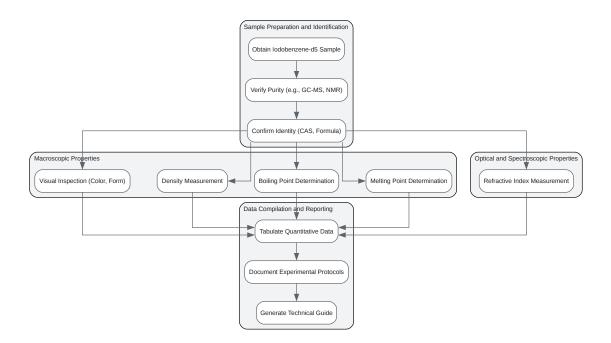
The refractive index is a measure of how light propagates through the substance and is determined using a refractometer.

- Calibration: Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
- Sample Application: Apply a small drop of **Iodobenzene-d5** to the prism of the refractometer.
- Measurement: Close the prism and allow the sample to thermally equilibrate. View the scale
  through the eyepiece and adjust the controls until the dividing line between the light and dark
  fields is sharp and centered.
- Reading: Read the refractive index value from the scale. The measurement is typically
  performed at a specific temperature (e.g., 20°C) and wavelength (e.g., the sodium D-line,
  589 nm).

# **Logical Workflow for Physical Property Analysis**



The following diagram illustrates the logical workflow for the comprehensive analysis of the physical properties of a chemical compound like **lodobenzene-d5**.



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Caption: Workflow for Physical Property Analysis of Iodobenzene-d5.

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